

Physical properties of 3-Methylthiolane like boiling and melting points

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Compound of Interest

Compound Name: 3-Methylthiolane

Cat. No.: B1266643

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Technical Guide: Physical Properties of 3-Methylthiolane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **3-Methylthiolane**, a heterocyclic organic compound. The document focuses on its melting and boiling points, presenting available data and outlining the general experimental methodologies for their determination. This information is crucial for professionals in research and development who require precise data for reaction setup, process design, and compound characterization.

Core Physical Properties of 3-Methylthiolane

3-Methylthiolane, also known as 3-methyltetrahydrothiophene, is a sulfur-containing heterocyclic compound with the chemical formula $C_5H_{10}S$. Accurate knowledge of its physical properties is essential for its application in various chemical syntheses and pharmaceutical development.

Data Presentation

The experimentally determined and calculated physical properties of **3-Methylthiolane** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Notes
Melting Point	-81.16 °C	
Boiling Point	132.5 ± 8.0 °C	at 760 mmHg

Experimental Protocols

While specific experimental protocols for the determination of the boiling and melting points of **3-Methylthiolane** are not detailed in the available literature, this section outlines the general and widely accepted methodologies used for such characterizations. These protocols provide a framework for the replication and verification of the physical data presented.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following is a generalized protocol for melting point determination using a capillary-based apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube, which is sealed at one end. The packing should be dense and to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube containing the sample is placed in a heating block apparatus (e.g., Mel-Temp or similar device) adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be employed to determine an approximate melting range. Subsequently, a new sample is heated slowly, typically at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid

crystal melts is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

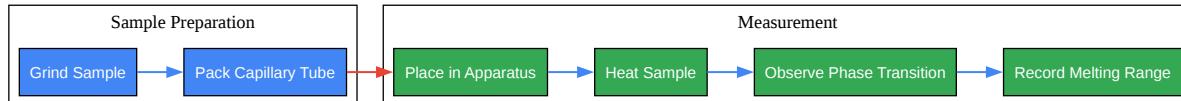
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology (Small-Scale Capillary Method):

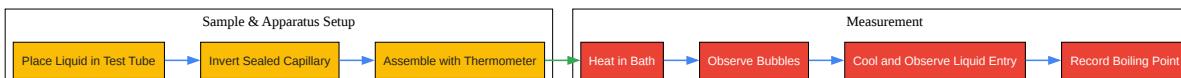
- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in a small test tube or fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube, with the open end submerged.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a heating bath (e.g., a Thiele tube filled with a high-boiling point oil).
- Heating: The heating bath is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles. Heating is continued until a steady and rapid stream of bubbles emerges from the capillary.
- Observation and Recording: The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point. This is the point at which the external pressure equals the vapor pressure of the liquid.

Visualized Experimental Workflows

The following diagrams illustrate the generalized workflows for the determination of the melting and boiling points as described in the experimental protocols.

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Generalized workflow for melting point determination.

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Generalized workflow for boiling point determination.

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